

Barium Chlorite: A Technical Overview of a Lesser-Known Oxidizing Agent

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Compound of Interest

Compound Name: Barium chlorite

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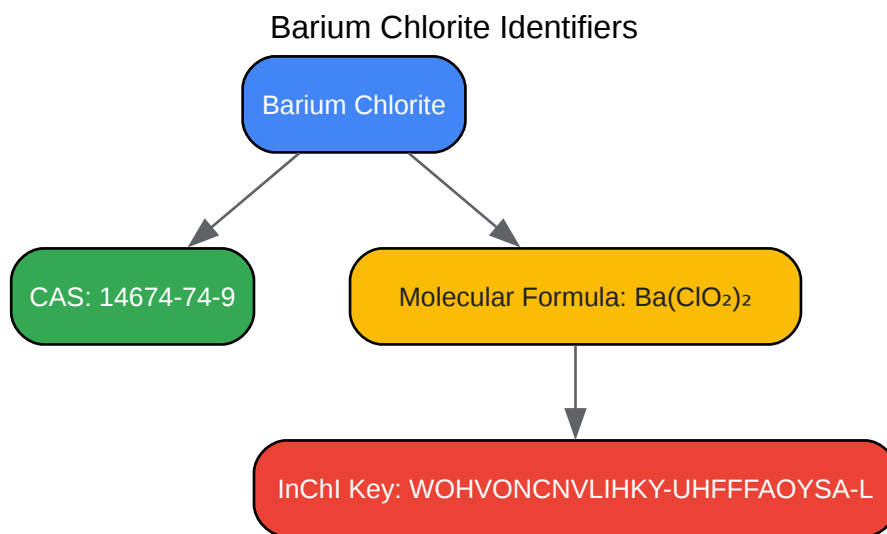
Introduction

Barium chlorite ($\text{Ba}(\text{ClO}_2)_2$) is an inorganic compound that, despite its potential as a strong oxidizing agent, remains a sparsely documented chemical entity in scientific literature and major chemical databases. This technical guide synthesizes the available registry information, physicochemical properties, and safety data for **barium chlorite**. It also highlights the significant gaps in the experimental data for this compound, providing a clear perspective for researchers and developers who may encounter or consider this substance in their work. Due to the limited specific toxicological data on **barium chlorite**, information regarding the toxicity of the barium ion is included to provide a baseline for safety considerations.

Registry and Identification

Barium chlorite is identified by the CAS number 14674-74-9.^{[1][2]} However, it is notably absent from major chemical registries such as PubChem and the European Chemicals Agency (ECHA) database. This lack of comprehensive registration suggests limited commercial production and regulatory assessment.

The relationship between the primary identifiers of **barium chlorite** is illustrated in the diagram below.



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Caption: Relationship between key identifiers for **Barium Chlorite**.

Physicochemical Properties

The available data on the physicochemical properties of **barium chlorite** are summarized in the table below. It is important to note that some of this data may be predicted or from sources with limited experimental validation.

Property	Value	Source
Molecular Formula	Ba(ClO ₂) ₂	[3]
Molecular Weight	272.23 g/mol	[4]
Appearance	White granular solid or crystalline solid.[1][3]	[1][3]
Density	3.61 g/cm ³	[2]
Melting Point	Decomposes explosively at 190 °C.[1]	[1]
Boiling Point	Not applicable (decomposes).	N/A
Solubility	Soluble in water.[5] It can crystallize from solution as a heptahydrate or a 3.5-hydrate. [1][6]	[1][5][6]

Chemical Reactivity and Hazards

Barium chlorite is a strong oxidizing agent.[1] This property dictates its primary chemical hazards.

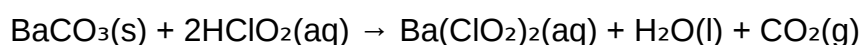
Reactivity	Description	Source
With Combustible Materials	Accelerates the burning of combustible materials. Mixtures can be highly flammable and may be ignited by friction.	[1]
With Reducing Agents	Can ignite on contact with substances like potassium thiocyanate.[1]	[1]
With Chlorine	Reacts with chlorine gas to produce explosive chlorine dioxide (ClO ₂).	[1]
With Ammonia	Reacts with ammonia to produce shock-sensitive ammonium chlorite.	[1]
Thermal Decomposition	Decomposes explosively at 190 °C. When heated to decomposition, it emits toxic fumes of chlorine.[1]	[1]

Experimental Protocols

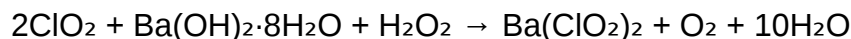
A significant gap exists in the scientific literature regarding detailed experimental protocols for the synthesis of **barium chlorite**. While a general reaction scheme is proposed, specific procedural details, purification methods, and analytical characterization are not well-documented.

General Synthesis Reaction:

One suggested method for the preparation of **barium chlorite** involves the reaction of chlorous acid with barium carbonate[2]:



Another documented laboratory-scale synthesis involves the reaction of chlorine dioxide with barium hydroxide and hydrogen peroxide[4]:



Note: Due to the hazardous nature of the reactants and products, any attempt at synthesis should be conducted with extreme caution by experienced personnel in a controlled laboratory setting.

Crystalline Structure

Research has been published on the crystal structure of **barium chlorite** hydrate, specifically $\text{Ba}(\text{ClO}_2)_2 \cdot 3.5\text{H}_2\text{O}$. This compound has a monoclinic crystal structure.[6] The barium cation (Ba^{2+}) is coordinated by chlorite anions (ClO_2^-) and water molecules.[6] This structural information is valuable for understanding the solid-state properties of the hydrated form of this compound.

Toxicity and Safety

There is a lack of specific toxicological studies on **barium chlorite**. However, as a soluble barium salt, it should be handled as a highly toxic substance. The primary toxicity is associated with the barium ion (Ba^{2+}), which is a muscle poison.

Hazard	Description	Source
Toxicity of Barium Ion	Soluble barium compounds are toxic. The barium ion can cause vomiting, abdominal cramps, diarrhea, and in severe cases, tremors, paralysis, and death.	[7]
General Hazards	Barium chlorite is classified as a poison.[1] Ingestion or inhalation of dust can be harmful.	[1]
Personal Protective Equipment	Due to its oxidizing nature and the toxicity of barium, appropriate PPE, including chemical-resistant gloves, safety goggles, and respiratory protection, should be used when handling this compound.	N/A

Conclusion

Barium chlorite (CAS No. 14674-74-9) is a potent oxidizing agent with limited documentation in major chemical databases and scientific literature. While its basic chemical formula and some physical properties are known, there is a significant lack of detailed experimental protocols for its synthesis and a comprehensive set of quantitative data, including solubility profiles and spectral information. Its classification as a poison, primarily due to the presence of the soluble barium ion, necessitates stringent safety precautions. The information provided in this guide serves as a foundational overview for researchers and professionals, while also highlighting the need for further investigation into the properties and safe handling of this chemical.

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